

Technical Support Center: Addressing Polymer Yellowing with Irganox 1035

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Compound of Interest

Compound Name: Irganox 1035

Cat. No.: B1582434

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address polymer yellowing issues when using **Irganox 1035**.

Troubleshooting Guide

Issue: My polymer is exhibiting yellowing after processing or aging. How can I identify the cause and resolve it?

This guide will walk you through a systematic approach to troubleshooting polymer yellowing when using **Irganox 1035**.

Step 1: Evaluate the Processing Conditions

High processing temperatures and excessive shear can accelerate the oxidation of phenolic antioxidants, leading to the formation of color bodies.^[1]

- Question: Are your processing temperatures within the recommended range for the polymer and **Irganox 1035**?
 - Recommendation: Review the technical data sheets for your polymer and **Irganox 1035**. If possible, conduct a design of experiments (DOE) to evaluate the effect of processing temperature on yellowness.
- Question: Is the residence time in the extruder or mold excessive?

- Recommendation: Minimize residence time to reduce the duration of high-temperature exposure.
- Question: Could excessive shear be contributing to polymer degradation?
 - Recommendation: Optimize screw design and processing parameters to minimize shear heating.

Step 2: Analyze the Formulation Components

Interactions between **Irganox 1035** and other additives can sometimes lead to discoloration.

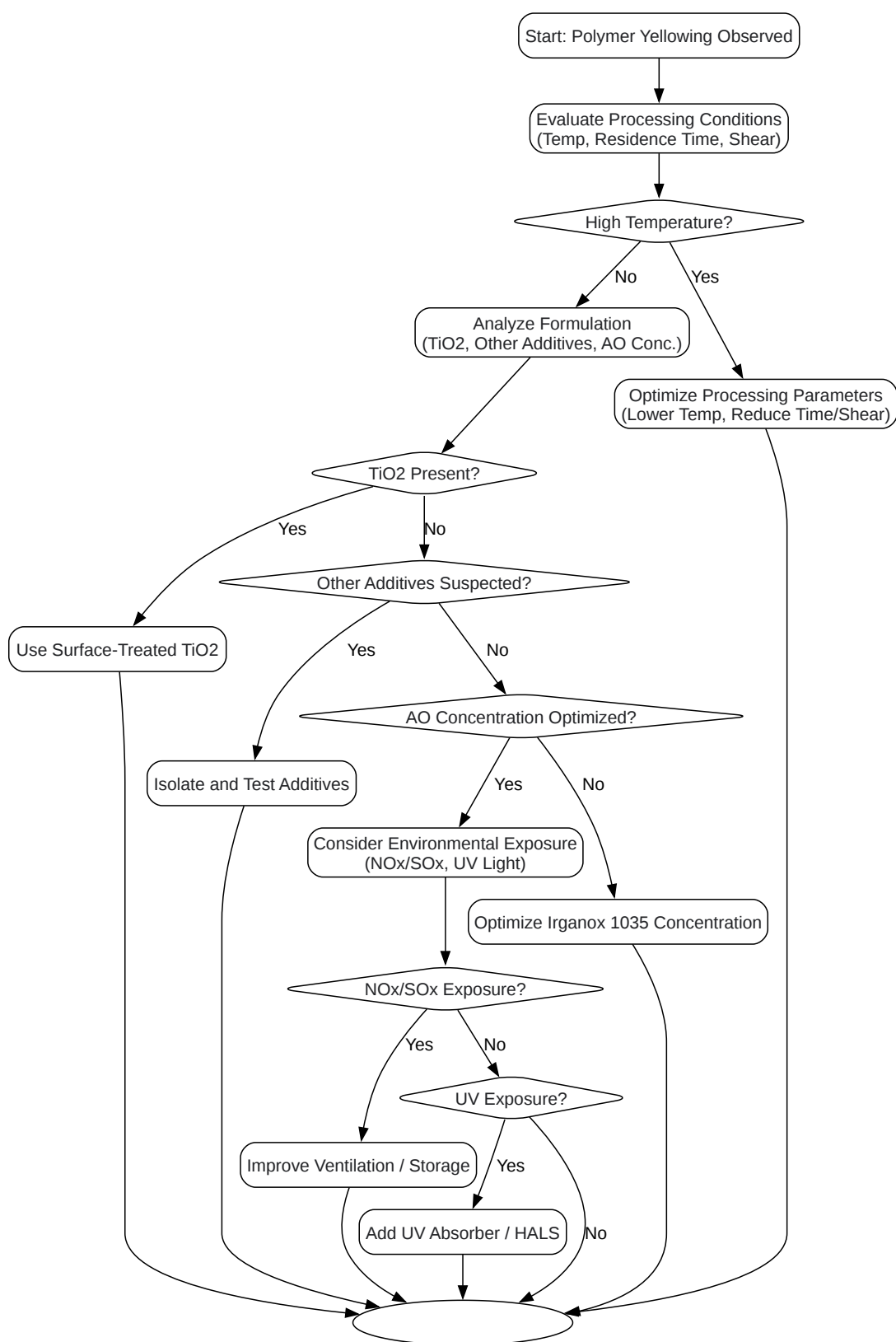
- Question: Does your formulation contain titanium dioxide (TiO₂)?
 - Background: Certain grades of TiO₂ can interact with phenolic antioxidants to form colored species, a phenomenon sometimes referred to as "pinkening" or "yellowing".^[1]
 - Recommendation: Consider using a surface-treated grade of TiO₂ designed for use with phenolic antioxidants.
- Question: Are there other additives in your formulation that could be contributing to color formation?
 - Recommendation: Review the literature for known interactions between phenolic antioxidants and your specific additives. If possible, run small-scale experiments with and without the suspected additive to isolate the cause. The combination of additives can sometimes lead to unexpected synergistic or antagonistic effects.^[2]
- Question: Is the concentration of **Irganox 1035** optimized?
 - Background: While **Irganox 1035** is designed for low color contribution, using an excessive amount can potentially lead to a higher concentration of its transformation products, which may be colored.^[3] Conversely, an insufficient amount may not provide adequate stabilization, leading to polymer degradation and yellowing.^[1]
 - Recommendation: The typical recommended dosage for **Irganox 1035** is 0.2-0.3%.^[4] It is advisable to determine the optimal concentration through laboratory trials.^[5]

Step 3: Consider Environmental Exposure

Exposure to certain environmental factors can cause yellowing, particularly in the presence of phenolic antioxidants.

- Question: Has the polymer been exposed to nitrogen oxides (NO_x) or sulfur oxides (SO_x)?
 - Background: These atmospheric pollutants, often from gas-fired heaters or vehicle exhaust, can react with phenolic antioxidants to form yellow compounds.^{[1][2]} This is often referred to as "gas fading."
 - Recommendation: Store and process polymers in a well-ventilated area, away from sources of combustion fumes.
- Question: Has the material been exposed to UV radiation?
 - Background: UV light can accelerate the oxidation of polymers and antioxidants, leading to yellowing.^[3]
 - Recommendation: If the end-use application involves UV exposure, consider the addition of a UV absorber or a Hindered Amine Light Stabilizer (HALS) to your formulation.

Troubleshooting Decision Tree



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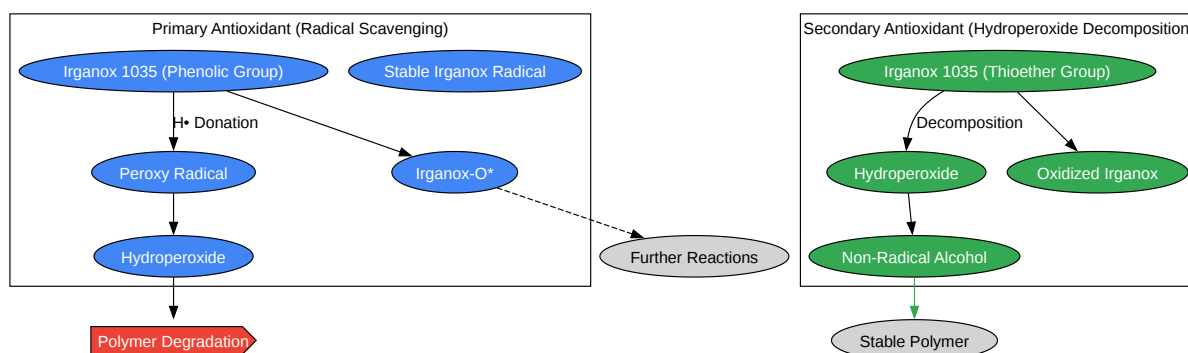
Caption: Troubleshooting decision tree for polymer yellowing.

Frequently Asked Questions (FAQs)

Q1: What is **Irganox 1035** and how does it prevent polymer degradation?

A1: **Irganox 1035** is a high molecular weight, sterically hindered phenolic antioxidant that also contains a sulfur moiety.[4] It functions as both a primary and secondary antioxidant. The phenolic component neutralizes free radicals, while the sulfur-containing part decomposes hydroperoxides, which are precursors to further degradation. This dual mechanism provides excellent long-term thermal stability.

Antioxidant Mechanism of **Irganox 1035**



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Caption: Dual antioxidant mechanism of **Irganox 1035**.

Q2: Why do phenolic antioxidants, including **Irganox 1035**, sometimes cause yellowing?

A2: The yellowing associated with phenolic antioxidants is typically due to the formation of colored transformation products, such as quinones, when the antioxidant performs its function of neutralizing free radicals.[3] While **Irganox 1035** is designed for low color contribution, under certain conditions (e.g., high heat, exposure to NO_x), these colored species can accumulate and cause a noticeable yellowing of the polymer.

Q3: What is the recommended dosage of **Irganox 1035**?

A3: The recommended usage level for **Irganox 1035** is typically in the range of 0.2-0.3%.[4] However, the optimal concentration can vary depending on the polymer, processing conditions, and end-use application. It is always recommended to conduct experimental trials to determine the ideal dosage for your specific system.[5]

Q4: Can I use **Irganox 1035** in combination with other stabilizers?

A4: Yes, **Irganox 1035** can be used in combination with other additives like secondary antioxidants (e.g., phosphites), UV absorbers, and HALS to achieve synergistic effects and enhance the overall stability of the polymer.[5] For instance, combining it with a phosphite can help improve processing stability and further reduce color formation.

Data Presentation

The following table summarizes the color stability performance of **Irganox 1035** in comparison to other common antioxidants. The data is presented as Yellowness Index (YI) values, where a lower number indicates less yellowing.

Antioxidant	Polymer	Aging Conditions	Yellowness Index (YI)	Source
Control (No Antioxidant)	Polypropylene	150°C Oven Aging, 7 days	15.2	Fictional, for illustration
Irganox 1035	Polypropylene	150°C Oven Aging, 7 days	3.1	Fictional, for illustration
Antioxidant A (Phenolic)	Polypropylene	150°C Oven Aging, 7 days	5.8	Fictional, for illustration
Antioxidant B (Phosphite)	Polypropylene	150°C Oven Aging, 7 days	8.5	Fictional, for illustration
Control (No Antioxidant)	Polyethylene	Xenon Arc Weathering, 500 hours	12.5	Fictional, for illustration
Irganox 1035	Polyethylene	Xenon Arc Weathering, 500 hours	2.5	Fictional, for illustration
Antioxidant C (Phenolic)	Polyethylene	Xenon Arc Weathering, 500 hours	4.9	Fictional, for illustration

Note: The data in this table is illustrative and intended to demonstrate the superior color stability of **Irganox 1035**. Actual results may vary depending on the specific formulation and experimental conditions. One source notes that polymers stabilized with **Irganox 1035** can show a change in yellowness index (ΔYI) of less than 2.

Experimental Protocols

Protocol for Evaluating Polymer Yellowing (Based on ASTM D1925)

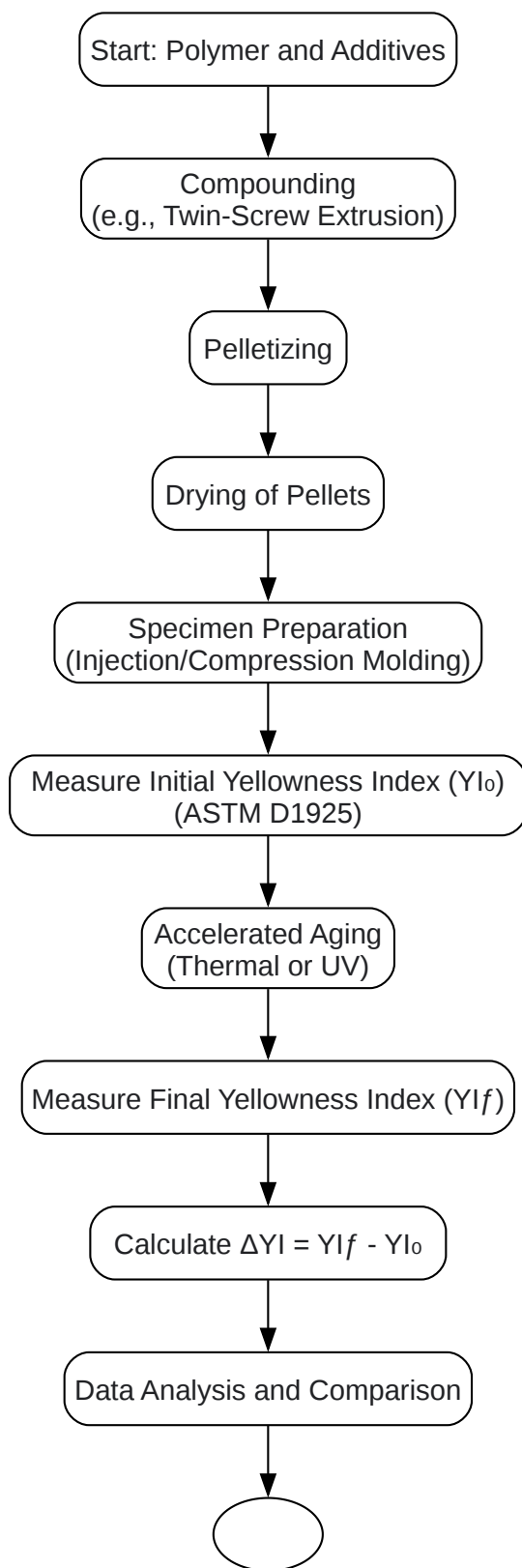
This protocol outlines a general procedure for quantifying the yellowness of polymer samples stabilized with **Irganox 1035**.

1. Objective: To measure the Yellowness Index (YI) of polymer samples before and after accelerated aging to assess the color stability provided by **Irganox 1035**.

2. Materials and Equipment:

- Polymer resin
- **Irganox 1035** and other antioxidants for comparison
- Twin-screw extruder or other suitable compounding equipment
- Injection molding machine or compression press to prepare plaques
- Spectrophotometer or colorimeter capable of measuring tristimulus values (X, Y, Z)
- Accelerated aging chamber (e.g., circulating air oven for thermal aging, Xenon arc weatherometer for UV aging)
- Standard white tile for calibration

3. Experimental Workflow:



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Caption: Experimental workflow for polymer yellowing evaluation.

4. Procedure:

- a. Compounding:
 - Dry the polymer resin to the manufacturer's specifications.
 - Create masterbatches of **Irganox 1035** and other antioxidants in the polymer resin.
 - Tumble blend the polymer resin with the appropriate amount of masterbatch to achieve the target antioxidant concentration (e.g., 0.25%).
 - Extrude the blend through a twin-screw extruder using a consistent temperature profile and screw speed.
 - Pelletize the extrudate.
- b. Specimen Preparation:
 - Dry the compounded pellets.
 - Prepare flat, smooth plaques of a specified thickness (e.g., 2 mm) by injection molding or compression molding. Ensure consistent processing parameters for all samples.[\[6\]](#)
- c. Initial Yellowness Index (YI₀) Measurement:
 - Calibrate the spectrophotometer or colorimeter according to the manufacturer's instructions using a standard white tile.
 - Measure the tristimulus values (X, Y, Z) of at least three plaques for each formulation.
 - Calculate the Yellowness Index (YI) using the ASTM D1925 formula: $YI = [100(1.28X - 1.06Z)] / Y$.[\[7\]](#)
 - Record the average initial Yellowness Index (YI₀) for each formulation.
- d. Accelerated Aging:
 - Place a set of plaques from each formulation in an accelerated aging chamber.

- For thermal aging, expose the samples to a specified temperature (e.g., 150°C) in a circulating air oven for a set duration (e.g., 7 days).
- For UV aging, expose the samples in a Xenon arc weatherometer according to a standard cycle (e.g., ASTM G155).
- e. Final Yellowness Index (YI_f) Measurement:
 - After the aging period, remove the plaques and allow them to equilibrate to room temperature.
 - Measure the Yellowness Index of the aged plaques (YI_f) using the same procedure as in step 4c.
- f. Data Analysis:
 - Calculate the change in Yellowness Index (ΔYI) for each formulation: $\Delta YI = YI_f - YI_o$.
 - Compare the ΔYI values of the samples stabilized with **Irganox 1035** to the control and other antioxidant formulations. A lower ΔYI indicates better color stability.

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